

Physical and chemical properties of Armstrong's acid

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Compound of Interest

Compound Name: *Armstrong acid*

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Armstrong's Acid: A Comprehensive Technical Guide

An In-depth Technical Guide on the Core Physical and Chemical Properties of Naphthalene-1,5-disulfonic Acid for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a detailed overview of the physical and chemical properties, synthesis, and spectral characterization of Armstrong's acid, also known as naphthalene-1,5-disulfonic acid. The information is collated from various scientific sources to serve as a comprehensive resource for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

Armstrong's acid is a colorless, crystalline solid that is a derivative of naphthalene.^[1] It is characterized by two sulfonic acid groups at the 1 and 5 positions of the naphthalene ring.^[1] These electron-withdrawing groups make it a strong acid.^[1]

Quantitative Data

The key physical and chemical properties of Armstrong's acid are summarized in the table below.

Property	Value	References
IUPAC Name	Naphthalene-1,5-disulfonic acid	[2]
Synonyms	Armstrong's acid, 1,5-Naphthalenedisulfonic acid	[2][3]
CAS Number	81-04-9	[3]
Molecular Formula	C ₁₀ H ₈ O ₆ S ₂	[3]
Molecular Weight	288.30 g/mol	[2]
Appearance	Colorless to off-white or pinkish-white crystals or powder	[1]
Melting Point	240-245 °C (anhydrous)	[3]
Solubility	Soluble in water and alcohol; practically insoluble in ether.	[4]
pKa (predicted)	-0.60 ± 0.40	[5]
Density	1.704 g/cm ³	[4]

Experimental Protocols

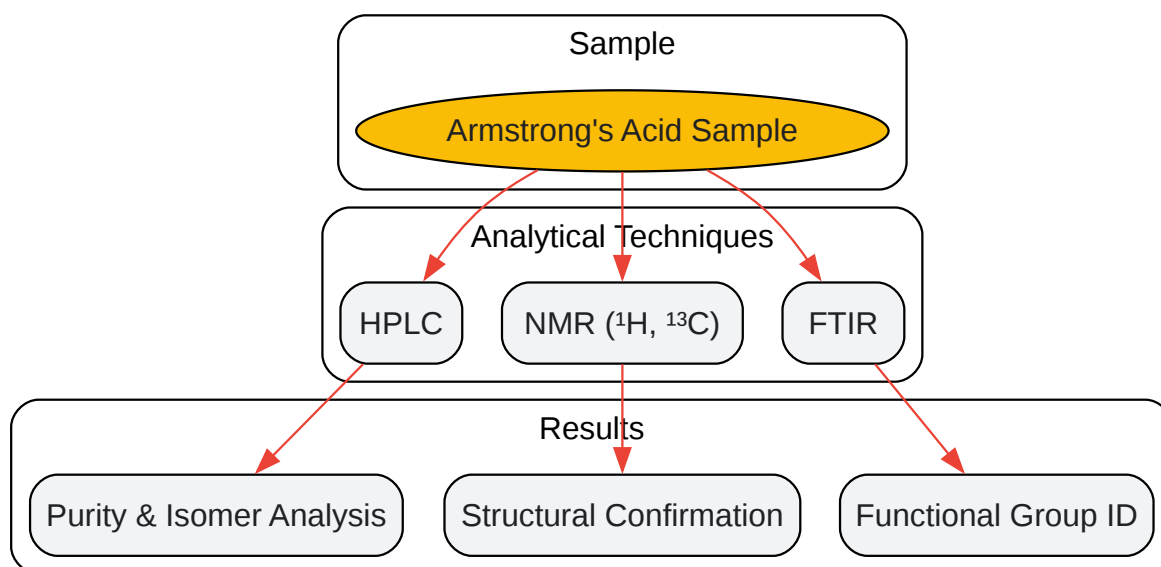
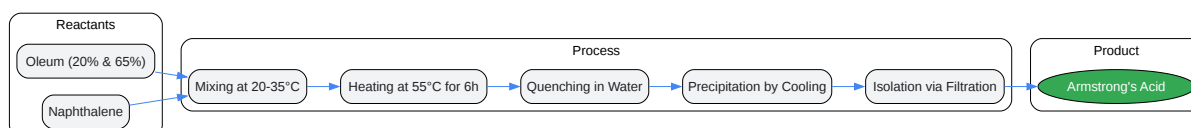
Synthesis of Naphthalene-1,5-disulfonic Acid

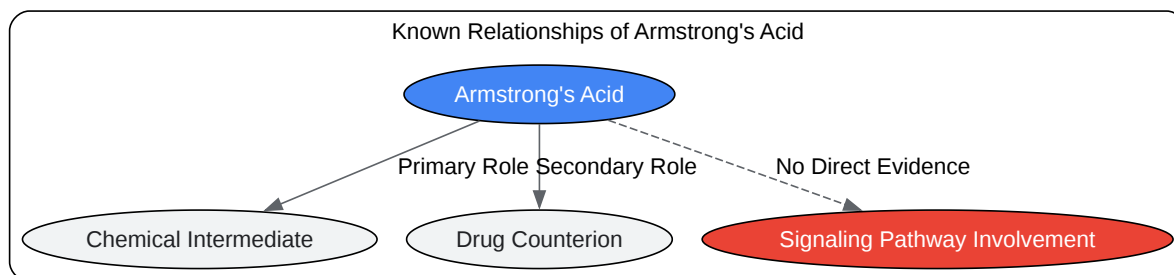
The primary industrial method for the synthesis of Armstrong's acid is the disulfonation of naphthalene using fuming sulfuric acid (oleum).[1][6] The reaction conditions are controlled to favor the formation of the 1,5-isomer.

Methodology:

- Initial Sulfonation: Refined naphthalene is mixed with 20% oleum in a reaction vessel equipped for temperature control, maintaining the temperature between 20-35°C.[6]
- Further Sulfonation: 65% oleum and additional naphthalene are gradually and alternately added to the reaction mixture.[6]

- Heating: The reaction mixture is then heated to 55°C for 6 hours to drive the disulfonation.[6]
- Precipitation: The reaction mixture is carefully added to water. The product is precipitated as the free acid upon cooling.[6] Alternatively, the disodium salt can be precipitated by the addition of alkaline sodium sulfate.[6]
- Isolation: The precipitated solid is isolated by filtration.[6]
- Purification: The crude product can be purified by recrystallization. For example, dissolving the crude solid in hot water, neutralizing with sodium hydroxide to a pH of 6, cooling to 15°C, and filtering can yield the purified disodium salt.





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